

Technical Guide: Synthesis and Characterization of 2-cyano-N-octylacetamide

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Compound of Interest

Compound Name: 2-cyano-N-octylacetamide

Cat. No.: B1299561

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **2-cyano-N-octylacetamide**, a versatile intermediate with potential applications in medicinal chemistry and materials science. This document details a robust synthetic protocol, presents a thorough characterization of the compound using modern analytical techniques, and offers insights into its potential biological relevance. The information is structured to be a valuable resource for researchers engaged in the design and development of novel chemical entities.

Introduction

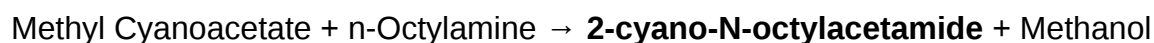
N-substituted 2-cyanoacetamides are a class of organic compounds characterized by a reactive methylene group flanked by a nitrile and an amide functionality. This structural motif makes them valuable building blocks in organic synthesis, enabling a variety of chemical transformations for the construction of more complex molecules, including various heterocyclic systems. The incorporation of an N-octyl substituent introduces lipophilicity, which can significantly influence the physicochemical and biological properties of the resulting compounds, such as membrane permeability and interaction with biological targets. This guide focuses on the synthesis and detailed characterization of **2-cyano-N-octylacetamide**.

Synthesis of 2-cyano-N-octylacetamide

The synthesis of **2-cyano-N-octylacetamide** is typically achieved through the amidation of a cyanoacetic acid derivative with octylamine. A common and effective method involves the reaction of methyl cyanoacetate with n-octylamine.

Reaction Scheme

The overall reaction is as follows:



Experimental Protocol

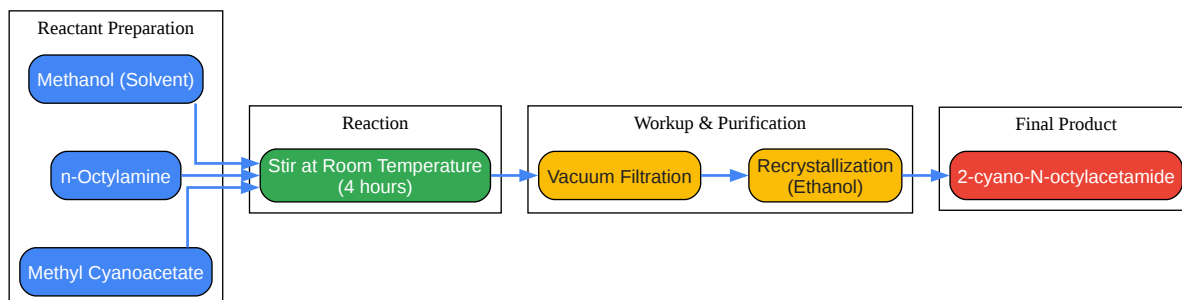
Materials:

- Methyl cyanoacetate
- n-Octylamine
- Methanol (MeOH)
- Ethanol (EtOH) for recrystallization

Procedure:[1]

- A solution of methyl cyanoacetate (2.16 g, 21.8 mmol) and n-octylamine (2.83 g, 21.8 mmol) in methanol (10 mL) is prepared in a round-bottom flask equipped with a magnetic stirrer.
- The reaction mixture is stirred at room temperature for 4 hours.
- The resulting solid precipitate is collected by vacuum filtration.
- The crude product is purified by recrystallization from ethanol to afford **2-cyano-N-octylacetamide** as a white flaky solid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-cyano-N-octylacetamide**.

Characterization

The synthesized **2-cyano-N-octylacetamide** was characterized by its melting point and various spectroscopic methods to confirm its identity and purity.

Physical Properties

Property	Value
Physical Form	White flaky solid
Melting Point	68-70 °C[1]
Molecular Formula	C ₁₁ H ₂₀ N ₂ O
Molecular Weight	196.29 g/mol

Spectroscopic Data

The following tables summarize the key spectroscopic data for **2-cyano-N-octylacetamide**.

¹H NMR (300 MHz, CDCl₃)[1]

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
6.48	bs	1H	-NH-
3.37	s	2H	-CH ₂ -CN
3.25	q, J = 6.6 Hz	2H	-NH-CH ₂ -
1.51	quin, J = 6.6 Hz	2H	-NH-CH ₂ -CH ₂ -
1.28	m	10H	-(CH ₂) ₅ -CH ₃
0.86	t, J = 6.3 Hz	3H	-CH ₃

¹³C NMR (75 MHz, CDCl₃)[1]

Chemical Shift (δ, ppm)	Assignment
160.6	C=O
114.4	CN
39.8	-NH-CH ₂ -
31.2	Alkyl CH ₂
28.9	Alkyl CH ₂
28.6	Alkyl CH ₂
28.5	Alkyl CH ₂
26.2	Alkyl CH ₂
22.1	Alkyl CH ₂
13.9	-CH ₃

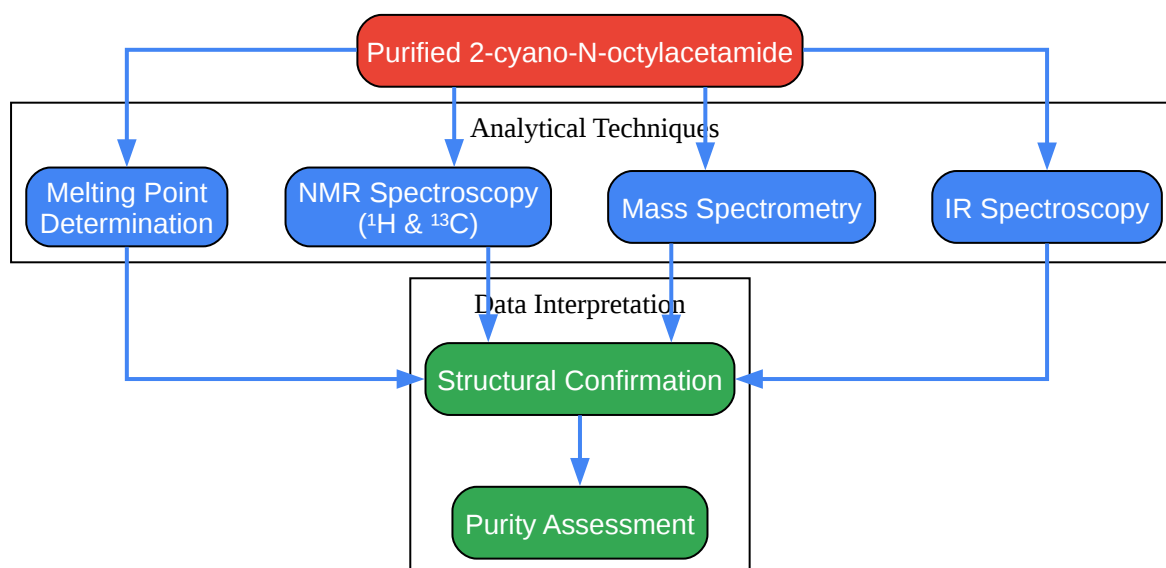
Mass Spectrometry (ES+)[1]

m/z	Assignment
197	[M+H] ⁺

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Assignment
~3300	N-H stretch (amide)
~2920, ~2850	C-H stretch (alkyl)
~2250	C≡N stretch (nitrile)
~1650	C=O stretch (amide I)
~1550	N-H bend (amide II)

Characterization Workflow Diagram

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Caption: Workflow for the characterization of **2-cyano-N-octylacetamide**.

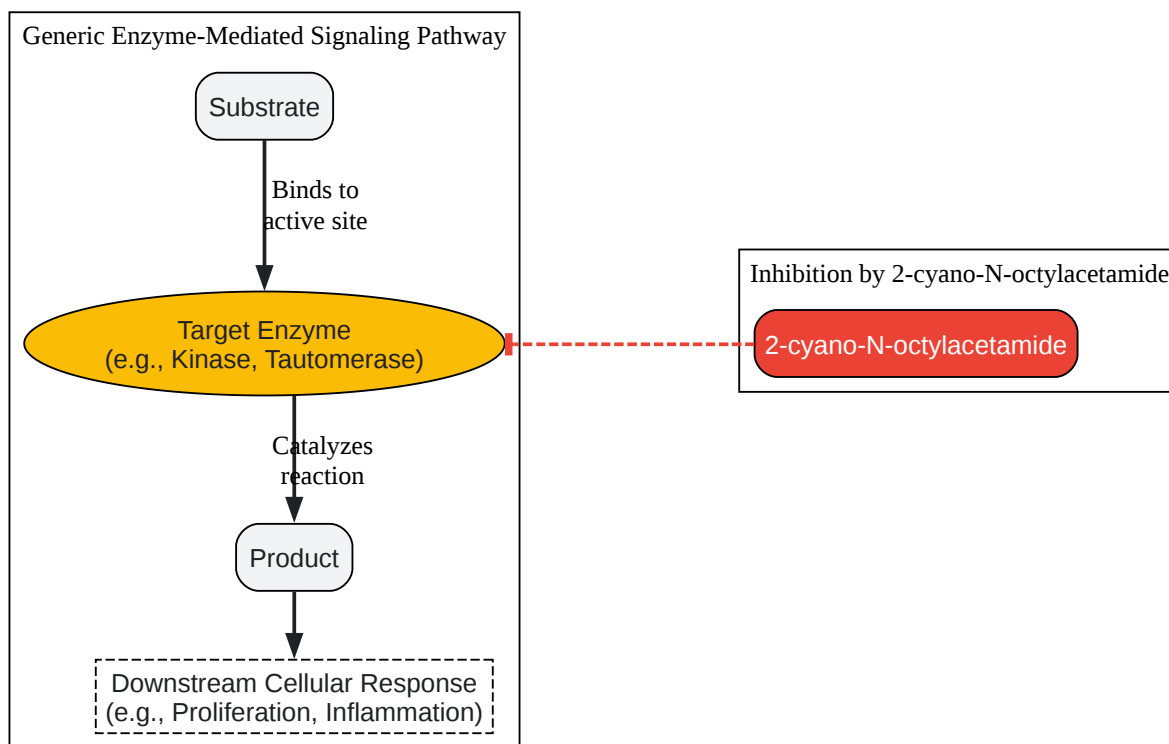
Potential Biological Significance and Signaling Pathways

While specific biological activities and signaling pathways for **2-cyano-N-octylacetamide** are not extensively documented in the literature, the cyanoacetamide scaffold is present in a variety of biologically active molecules. For instance, some cyanoacetamide derivatives have been investigated as inhibitors of enzymes such as d-dopachrome tautomerase, which is involved in melanin synthesis and has been implicated in the proliferation of certain cancer cells.^[2]

The N-octyl chain significantly increases the lipophilicity of the molecule, which could enhance its ability to cross cell membranes and interact with intracellular targets. The biological effects of long-chain N-alkylated compounds are often modulated by their alkyl chain length, which can influence their cytotoxicity and antioxidant activity.^[3]

Hypothetical Signaling Pathway: Enzyme Inhibition

Given the known activities of related compounds, a hypothetical signaling pathway where **2-cyano-N-octylacetamide** acts as an enzyme inhibitor is presented below for illustrative purposes. This diagram depicts a generic enzyme inhibition scenario that could be relevant for drug development professionals.



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Caption: Hypothetical enzyme inhibition by **2-cyano-N-octylacetamide**.

Conclusion

This technical guide has provided a detailed protocol for the synthesis of **2-cyano-N-octylacetamide** and a comprehensive summary of its characterization data. The straightforward and efficient synthetic route, coupled with the versatile chemical nature of the product, makes it an attractive intermediate for further chemical exploration. While its specific biological roles are yet to be fully elucidated, the structural features of **2-cyano-N-octylacetamide** suggest potential for its use in the development of novel therapeutic agents

and functional materials. The data and protocols presented herein are intended to facilitate further research and application of this compound.

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- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of 2-cyano-N-octylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1299561#2-cyano-n-octylacetamide-synthesis-and-characterization]

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